

An In-depth Technical Guide to 4-Hydroxy-2-(4-methylphenyl)pyridine

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Compound of Interest

Compound Name: 4-Hydroxy-2-(4-methylphenyl)pyridine

CAS No.: 1159814-51-3

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This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, characterization, and potential applications of the novel heterocyclic compound, **4-Hydroxy-2-(4-methylphenyl)pyridine**. This document is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry who are interested in the exploration of new chemical entities.

Introduction

Substituted pyridines are a cornerstone in medicinal chemistry, forming the core structure of numerous pharmaceuticals. The introduction of hydroxyl and aryl groups onto the pyridine ring can significantly modulate the molecule's biological activity, physicochemical properties, and pharmacokinetic profile. **4-Hydroxy-2-(4-methylphenyl)pyridine** is a distinct molecule within this class, featuring a 4-hydroxypyridine scaffold substituted at the 2-position with a p-tolyl group. This unique combination of functional groups suggests potential for diverse biological activities, making it a compound of significant interest for further investigation.

This guide will delve into the fundamental characteristics of **4-Hydroxy-2-(4-methylphenyl)pyridine**, offering a plausible synthetic route, detailed analytical methodologies for its characterization, and an exploration of its potential therapeutic applications based on the activities of structurally related compounds.

Physicochemical Properties

The molecular structure of **4-Hydroxy-2-(4-methylphenyl)pyridine** dictates its physical and chemical behavior. A summary of its key computed and estimated properties is presented below.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₁ NO	Calculated
Molecular Weight	185.22 g/mol	[1][2]
Exact Mass	185.08406 u	[1]
Appearance	Predicted to be a solid at room temperature	Inferred from related compounds
Solubility	Predicted to be soluble in organic solvents like DMSO and methanol	Inferred from related compounds
Tautomerism	Exists in equilibrium between the 4-hydroxypyridine and 4-pyridone forms	[3][4][5]

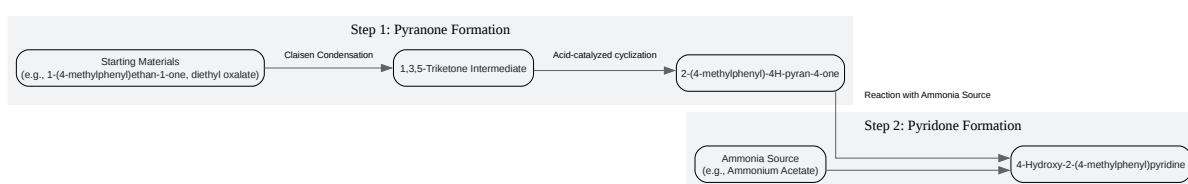
It is crucial to recognize that 4-hydroxypyridines can exist in tautomeric equilibrium with their corresponding 4-pyridone form. The position of this equilibrium is influenced by factors such as the solvent and the presence of other substituents on the ring.[3][4] This tautomerism can have a significant impact on the compound's reactivity and biological interactions.

Synthesis of 4-Hydroxy-2-(4-methylphenyl)pyridine

While a specific, optimized synthesis for **4-Hydroxy-2-(4-methylphenyl)pyridine** has not been reported in the literature, a plausible and efficient synthetic route can be designed based on

established methodologies for the preparation of 2-aryl-4-hydroxypyridines. A promising approach involves the conversion of a suitably substituted pyranone into the desired hydroxypyridine.[4][5][6]

The proposed synthesis begins with the construction of a 2-(4-methylphenyl)-4H-pyran-4-one intermediate, which is then reacted with an ammonia source to yield the target compound.



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Caption: Proposed synthetic workflow for **4-Hydroxy-2-(4-methylphenyl)pyridine**.

Experimental Protocol:

Step 1: Synthesis of 2-(4-methylphenyl)-4H-pyran-4-one

- To a solution of sodium ethoxide in anhydrous ethanol, add 1-(4-methylphenyl)ethan-1-one dropwise at room temperature.
- After stirring for 30 minutes, add diethyl oxalate dropwise to the reaction mixture.
- Reflux the mixture for 4-6 hours until the reaction is complete (monitored by TLC).
- Cool the reaction mixture and acidify with dilute hydrochloric acid to precipitate the intermediate 1,3,5-triketone.
- Filter, wash with water, and dry the intermediate.

- Treat the crude triketone with a strong acid catalyst (e.g., sulfuric acid) in a suitable solvent and heat to induce cyclization to the pyranone.
- Purify the resulting 2-(4-methylphenyl)-4H-pyran-4-one by recrystallization or column chromatography.

Step 2: Synthesis of **4-Hydroxy-2-(4-methylphenyl)pyridine**

- Dissolve the purified 2-(4-methylphenyl)-4H-pyran-4-one in glacial acetic acid.
- Add an excess of ammonium acetate to the solution.[5]
- Heat the reaction mixture at reflux for 2-4 hours.[5]
- Monitor the reaction progress by TLC.
- Upon completion, cool the reaction mixture and pour it into ice-water.
- Collect the precipitated product by filtration.
- Wash the solid with water and then with a small amount of cold ethanol.
- Purify the crude **4-Hydroxy-2-(4-methylphenyl)pyridine** by recrystallization from a suitable solvent system (e.g., ethanol/water).

Analytical and Spectroscopic Characterization

The identity and purity of the synthesized **4-Hydroxy-2-(4-methylphenyl)pyridine** would be confirmed using a combination of analytical and spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for the structural elucidation of organic molecules. The predicted ^1H and ^{13}C NMR spectra for **4-Hydroxy-2-(4-methylphenyl)pyridine** are detailed below.

^1H NMR (in DMSO- d_6):

- Aromatic Protons (Pyridine Ring): Signals corresponding to the protons on the pyridine ring are expected in the aromatic region (δ 6.0-8.5 ppm). The exact chemical shifts and coupling patterns will depend on the tautomeric form present in the solution.
- Aromatic Protons (Phenyl Ring): Two doublets are expected for the AA'BB' system of the p-substituted phenyl ring, typically in the range of δ 7.0-8.0 ppm.
- Methyl Protons: A singlet corresponding to the methyl group on the phenyl ring is anticipated around δ 2.3-2.5 ppm.
- Hydroxyl Proton: A broad singlet for the hydroxyl proton, the chemical shift of which will be concentration and temperature dependent.

^{13}C NMR (in DMSO- d_6):

- Pyridine Ring Carbons: Signals for the carbon atoms of the pyridine ring are expected in the range of δ 100-160 ppm. The carbon bearing the hydroxyl group (C4) will be significantly deshielded.
- Phenyl Ring Carbons: Signals for the carbon atoms of the phenyl ring are expected between δ 120-140 ppm. The ipso-carbon attached to the pyridine ring and the carbon bearing the methyl group will have distinct chemical shifts.
- Methyl Carbon: A signal for the methyl carbon is expected around δ 20-25 ppm.

Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in a molecule. The expected characteristic absorption bands for **4-Hydroxy-2-(4-methylphenyl)pyridine** are as follows:

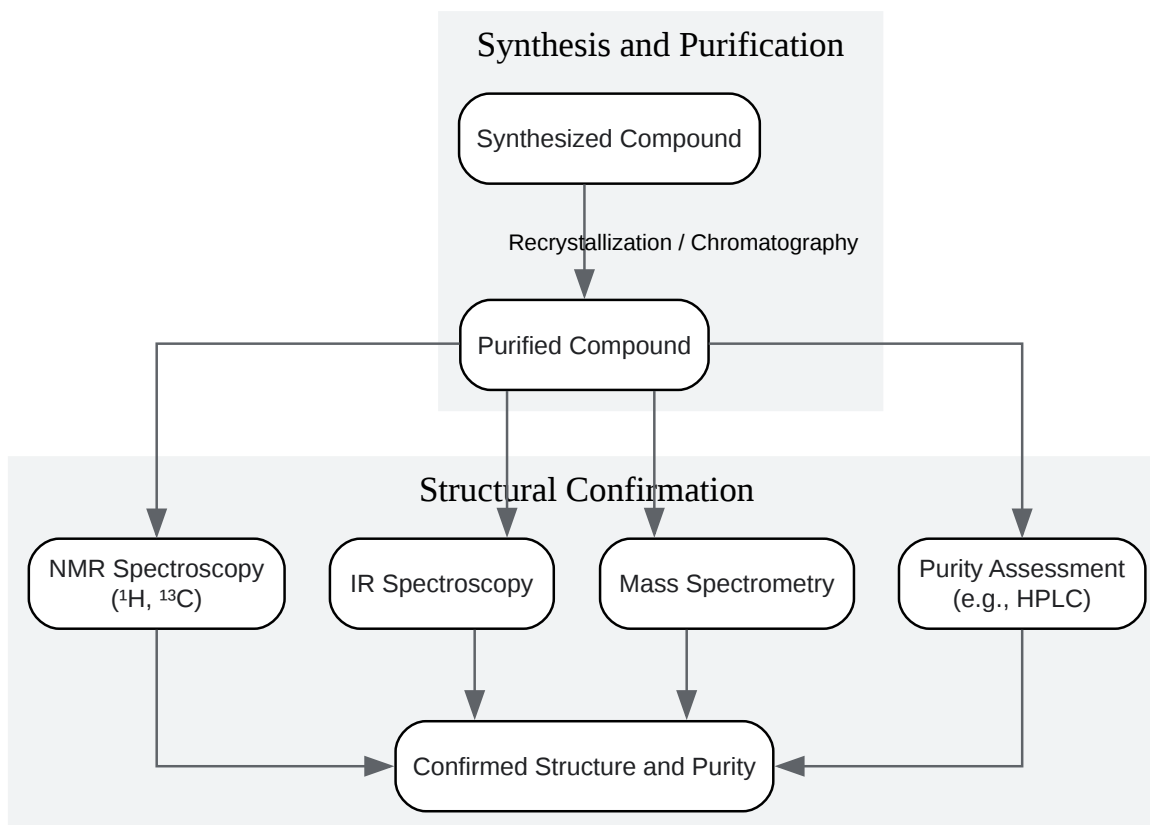
Functional Group	Wavenumber (cm ⁻¹)	Description
O-H stretch	3200-3600 (broad)	Hydroxyl group
C-H stretch (aromatic)	3000-3100	Aromatic C-H bonds
C=O stretch (pyridone)	1640-1680	Carbonyl group in the pyridone tautomer
C=C and C=N stretch	1450-1600	Aromatic ring vibrations
C-O stretch	1200-1300	Carbon-oxygen single bond

The presence and intensity of the C=O stretching band can provide insights into the position of the hydroxypyridine-pyridone tautomeric equilibrium in the solid state.[7]

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern of a compound.

- **Electrospray Ionization (ESI):** In positive ion mode, the protonated molecule $[M+H]^+$ would be expected as the base peak at m/z 186.23.
- **Fragmentation Pattern:** The fragmentation pattern would likely involve losses of small neutral molecules such as CO and subsequent cleavages of the pyridine and phenyl rings.



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Caption: Workflow for the analytical characterization of **4-Hydroxy-2-(4-methylphenyl)pyridine**.

Potential Applications and Biological Activity

While the biological profile of **4-Hydroxy-2-(4-methylphenyl)pyridine** has not been explicitly determined, the structural motifs present in the molecule suggest several potential areas of therapeutic interest.

- **Antitubercular Activity:** Derivatives of 4-hydroxy-2-pyridone have been identified as a novel class of antituberculosis agents, showing efficacy against both drug-sensitive and multi-drug resistant strains of *Mycobacterium tuberculosis*.^[8] The presence of a lipophilic aryl substituent at the 2-position could enhance cell permeability and contribute to potent activity.

- **Anticancer Activity:** The 1,4-dihydropyridine scaffold, which is structurally related to the pyridone tautomer, is known to exhibit anticancer properties.[9] Furthermore, various substituted pyridines have demonstrated cytotoxic effects against a range of cancer cell lines.
- **Enzyme Inhibition:** The 4-hydroxypyridine core is a known metal-chelating pharmacophore. This property could be exploited in the design of inhibitors for metalloenzymes that are implicated in various diseases.
- **Antimicrobial and Antifungal Activity:** The 4-hydroxy-2-pyridone scaffold is found in several natural products with antibacterial and antifungal properties.[10][11]

Further research, including in vitro and in vivo studies, is warranted to fully elucidate the therapeutic potential of **4-Hydroxy-2-(4-methylphenyl)pyridine**.

Conclusion

4-Hydroxy-2-(4-methylphenyl)pyridine represents a promising, yet underexplored, heterocyclic compound. This technical guide has provided a comprehensive theoretical framework for its synthesis, characterization, and potential applications. The proposed synthetic route offers a viable pathway for its preparation, and the detailed analytical methodologies will be crucial for its structural confirmation and purity assessment. The potential for significant biological activity, particularly in the areas of infectious diseases and oncology, makes this molecule a compelling target for further investigation by the scientific community.

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